

A Comprehensive Technical Guide to the Safety and Handling of Bis-aminooxy-PEG1

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Compound of Interest

Compound Name: *Bis-aminooxy-PEG1*

Cat. No.: *B1667425*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical properties, safety considerations, and handling procedures for **Bis-aminooxy-PEG1**, a bifunctional crosslinker pivotal in bioconjugation and drug development. The information is intended to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

Bis-aminooxy-PEG1, also known as 1,2-Bis(aminooxy)ethane, is a short, hydrophilic polyethylene glycol (PEG) linker containing two terminal aminooxy groups. These reactive moieties enable the covalent conjugation of molecules containing aldehyde or ketone functionalities through the formation of a stable oxime bond. This specific and efficient ligation chemistry is a cornerstone of modern bioconjugation techniques, including the development of antibody-drug conjugates (ADCs).

Table 1: Physicochemical Properties of **Bis-aminooxy-PEG1**

Property	Value	Source
Chemical Formula	C ₄ H ₁₂ N ₂ O ₃	Multiple Suppliers
Molecular Weight	~136.15 g/mol	Multiple Suppliers
CAS Number	93460-33-4	Multiple Suppliers
Appearance	Varies (typically a solid or oil)	General knowledge
Solubility	Soluble in water and common organic solvents such as DMSO and DMF.	BroadPharm
Purity	Typically >95%	Multiple Suppliers

Safety and Toxicology

A specific Safety Data Sheet (SDS) for **Bis-aminooxy-PEG1** is not readily available in public databases. However, information from SDSs of structurally related aminoxy-PEG compounds suggests that it is not classified as a hazardous substance. Nevertheless, as with any chemical reagent, caution should be exercised.

There is currently no available quantitative toxicological data for **Bis-aminooxy-PEG1**. Researchers should handle this compound with the assumption that it is potentially harmful if ingested, inhaled, or absorbed through the skin.

Table 2: Hazard Identification and Recommended Precautions (Based on Related Compounds)

Hazard	Description	Recommended Precautions
Acute Toxicity	No data available.	Avoid ingestion, inhalation, and direct skin contact.
Skin Corrosion/Irritation	Not expected to be a primary irritant.	Wear protective gloves and a lab coat.
Eye Damage/Irritation	May cause eye irritation.	Wear safety glasses or goggles.
Respiratory Sensitization	No data available.	Handle in a well-ventilated area or a chemical fume hood.
Carcinogenicity	No data available.	N/A

Handling and Storage

The aminoxy groups in **Bis-aminoxy-PEG1** render the molecule highly reactive and sensitive. Proper handling and storage are critical to maintain its integrity and ensure user safety.

Key Handling Considerations:

- **Reactivity:** Aminoxy compounds are known for their high reactivity. It is strongly recommended to use **Bis-aminoxy-PEG1** immediately upon receipt, ideally within one week.^[1]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Ventilation:** Handle the compound in a well-ventilated area. For procedures that may generate aerosols or dust, a chemical fume hood is recommended.
- **Cross-contamination:** Avoid contact with aldehydes and ketones outside of the intended reaction, as this will consume the reactive aminoxy groups.

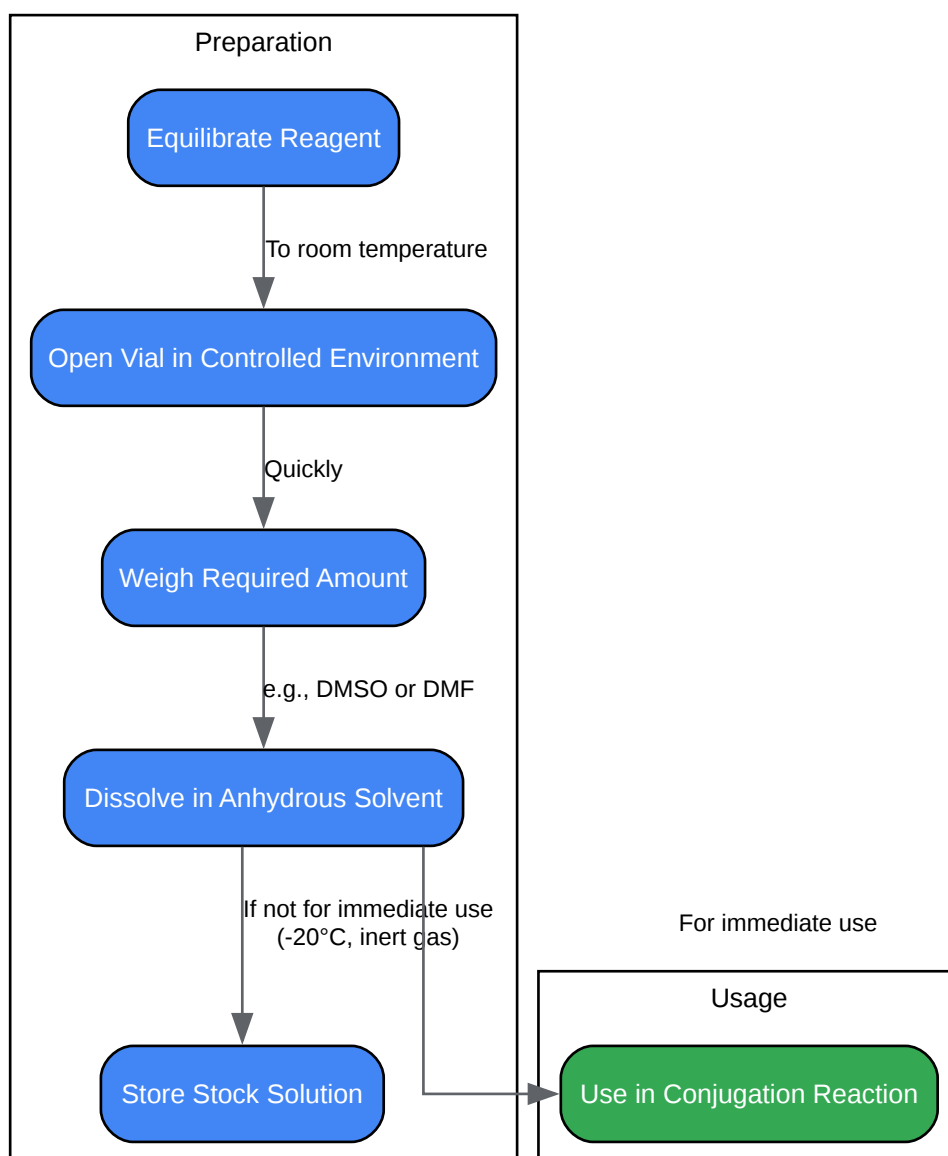
Storage:

- Temperature: Store at -20°C in a tightly sealed container.
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize degradation from air and moisture.

Experimental Protocols

General Handling and Preparation of Stock Solutions

This protocol outlines the general steps for handling **Bis-aminooxy-PEG1** and preparing it for use in a bioconjugation reaction.



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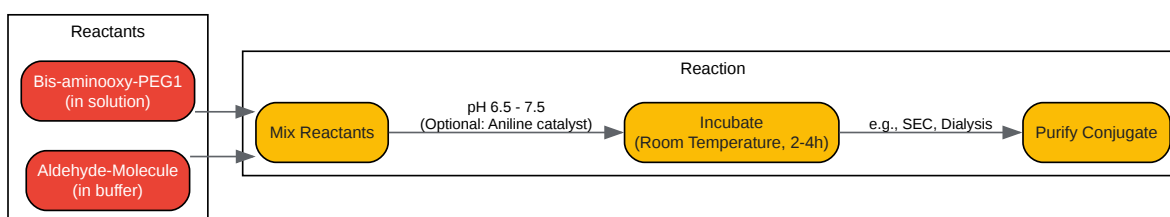
Caption: Workflow for preparing **Bis-aminoxy-PEG1** stock solutions.

Methodology:

- **Equilibration:** Remove the **Bis-aminoxy-PEG1** vial from the -20°C freezer and allow it to equilibrate to room temperature before opening. This prevents condensation of moisture into the reagent.
- **Dispensing:** In a controlled environment with low humidity, quickly weigh the desired amount of the reagent. Due to its reactivity, minimize its exposure to the atmosphere.
- **Dissolution:** Dissolve the weighed **Bis-aminoxy-PEG1** in an anhydrous, water-miscible organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) to prepare a stock solution.
- **Storage of Stock Solution:** If not for immediate use, the stock solution should be stored at -20°C under an inert gas. Use a syringe with a non-coring needle to withdraw the required amount for experiments to maintain the inert atmosphere.

Oxime Ligation with an Aldehyde-Containing Molecule

This protocol provides a general method for the conjugation of **Bis-aminoxy-PEG1** to a molecule containing an aldehyde group.



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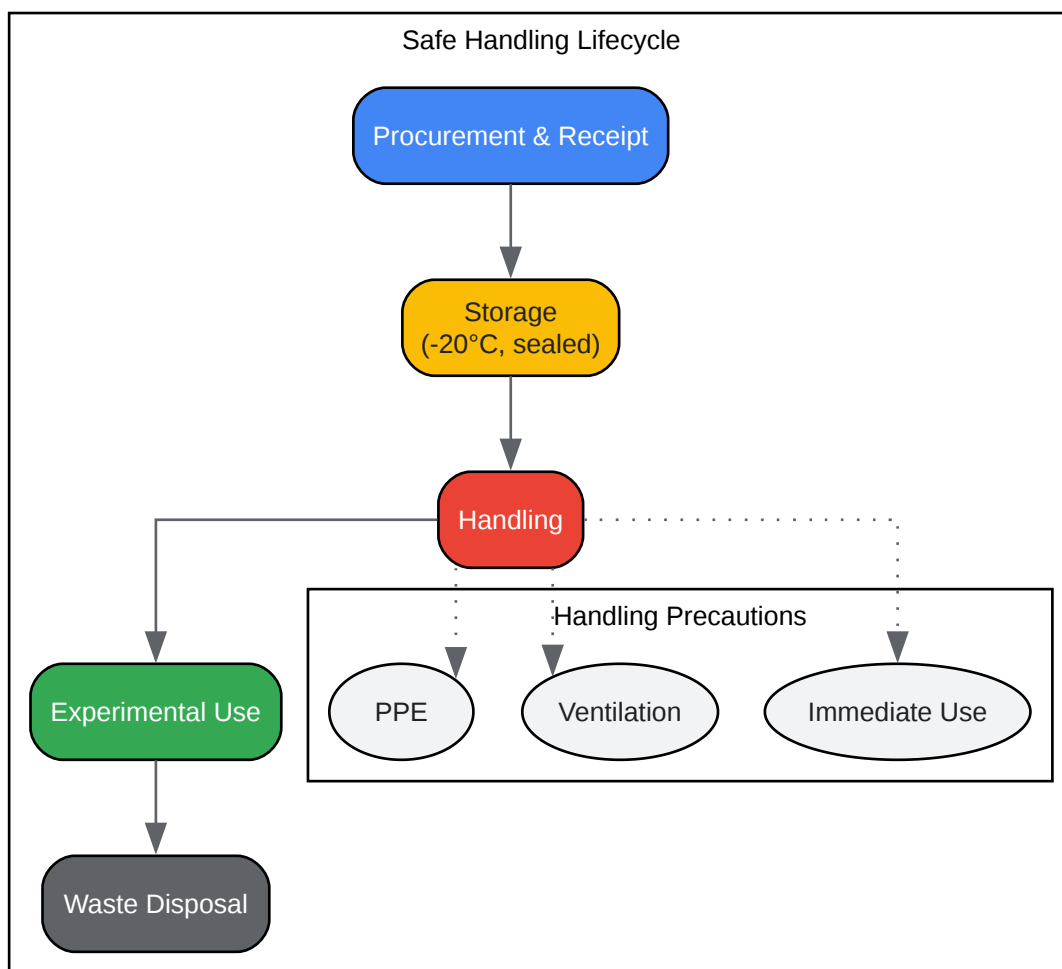
Caption: Experimental workflow for oxime bond formation.

Methodology:

- Prepare Reactants:
 - Prepare a solution of the aldehyde-containing molecule in an appropriate amine-free buffer with a pH between 6.5 and 7.5 (e.g., phosphate-buffered saline).
 - Prepare the **Bis-aminooxy-PEG1** stock solution as described in section 4.1.
- Reaction:
 - Add the **Bis-aminooxy-PEG1** stock solution to the solution of the aldehyde-containing molecule. The molar ratio will depend on the specific application and whether a cross-linked or singly-conjugated product is desired.
 - For some reactions, the addition of a catalyst such as aniline can accelerate the rate of oxime bond formation.
 - Incubate the reaction mixture at room temperature for 2-4 hours with gentle stirring. The optimal reaction time may vary and should be determined empirically.
- Purification:
 - Remove the excess, unreacted **Bis-aminooxy-PEG1** and other small molecules from the reaction mixture.
 - Purification can be achieved using techniques such as size-exclusion chromatography (SEC), dialysis, or tangential flow filtration (TFF), depending on the nature of the conjugated product.

Logical Relationships in Safety and Handling

The following diagram illustrates the logical flow of considerations for the safe handling of **Bis-aminooxy-PEG1**, from procurement to disposal.



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Caption: Decision-making flowchart for safe handling of **Bis-aminooxy-PEG1**.

Conclusion

Bis-aminooxy-PEG1 is a valuable tool in bioconjugation, but its reactive nature necessitates careful handling and storage. While it is not classified as a hazardous material based on data from similar compounds, the lack of specific safety and toxicological data warrants the use of standard laboratory precautions and appropriate personal protective equipment. By following the guidelines outlined in this document, researchers can safely and effectively utilize **Bis-aminooxy-PEG1** in their experimental workflows.

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References

- 1. Bis-aminooxy-PEG1, 93460-33-4 | BroadPharm [broadpharm.com]
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